

An In-depth Technical Guide to the Chemical Properties of RK-24466

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Compound of Interest

Compound Name: RK-24466

Cat. No.: B1673643

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Introduction

RK-24466 is a potent and selective inhibitor of Lymphocyte-specific protein tyrosine kinase (Lck), a critical enzyme in the T-cell receptor (TCR) signaling pathway.^[1] As a member of the Src family of non-receptor tyrosine kinases, Lck plays a pivotal role in initiating the signaling cascade that leads to T-cell activation, proliferation, and cytokine production.^[1] Due to its crucial function in T-cell mediated immune responses, Lck has emerged as a significant therapeutic target for autoimmune diseases and other inflammatory disorders. This technical guide provides a comprehensive overview of the chemical properties of **RK-24466**, its mechanism of action, and detailed experimental methodologies for its evaluation.

Chemical and Physical Properties

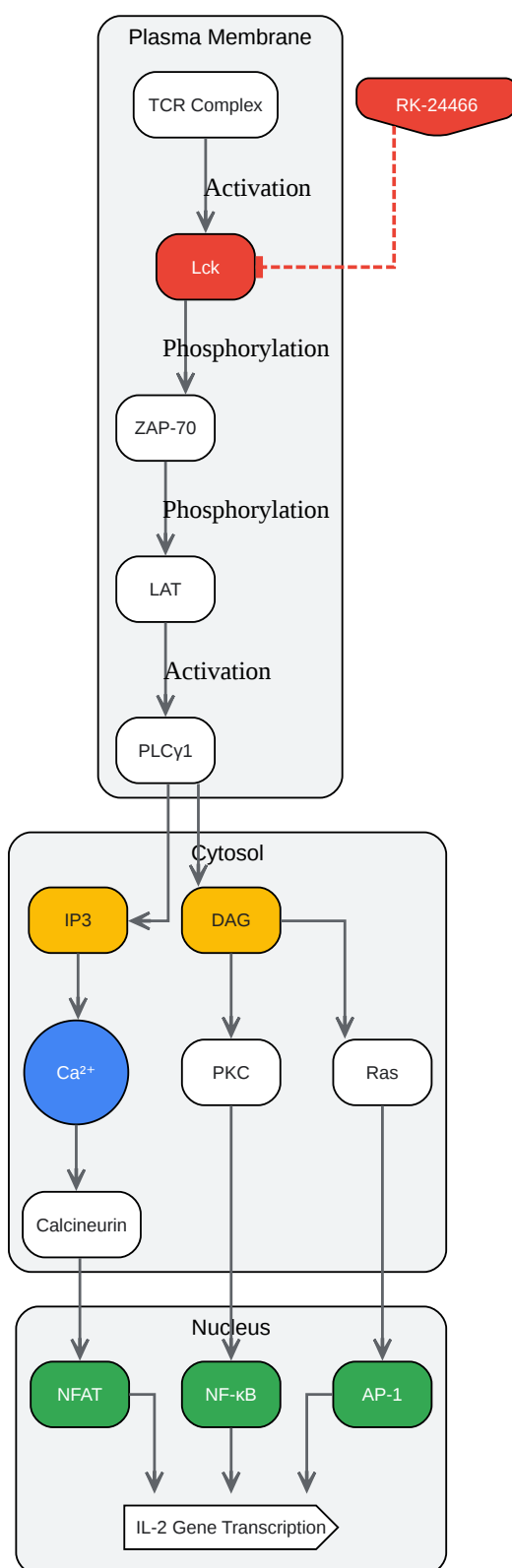
RK-24466, also known as KIN 001-51, is a pyrrolopyrimidine-based compound.^{[1][2][3][4]} Its fundamental chemical and physical characteristics are summarized in the table below.

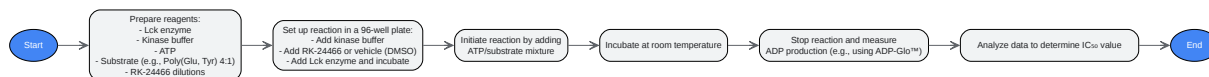
Property	Value	Reference
Formal Name	7-cyclopentyl-5-(4-phenoxyphenyl)-7H-pyrrolo[2,3-d]pyrimidin-4-amine	[1]
CAS Number	213743-31-8	[1][2]
Molecular Formula	C ₂₃ H ₂₂ N ₄ O	[1]
Molecular Weight	370.5 g/mol	[1]
Purity	≥95%	[1]
Solubility	DMF: 12 mg/ml, DMSO: 2.5 mg/ml, Ethanol: 0.33 mg/ml	[1]
UV/Vis	λ _{max} : 258, 283 nm	[1]

Mechanism of Action and Signaling Pathway

RK-24466 functions as a selective inhibitor of Lck, thereby disrupting the initial steps of the T-cell receptor signaling cascade. Upon TCR engagement, Lck is responsible for phosphorylating the Immunoreceptor Tyrosine-based Activation Motifs (ITAMs) within the CD3 complex. This phosphorylation event initiates a downstream signaling cascade involving ZAP-70, LAT, and PLCγ1, ultimately leading to the activation of transcription factors such as NFAT and NF-κB, which drive T-cell activation and IL-2 production. By inhibiting Lck, **RK-24466** effectively blocks this entire signaling pathway.

The diagram below illustrates the T-cell receptor signaling pathway and the point of inhibition by **RK-24466**.





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